

Surface Chemistry of Tetralead Tetraoxide: A Technical Guide

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Compound of Interest

Compound Name: Tetralead tetraoxide

Cat. No.: B15342068

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetralead tetraoxide (Pb_3O_4), commonly known as red lead or minium, is a mixed-valence lead oxide with a vibrant red-orange color. It has been used for centuries as a pigment and anti-corrosion agent. In modern applications, its surface chemistry is of significant interest in fields such as catalysis, electrochemistry, and materials science. Understanding the interactions at the surface of Pb_3O_4 is crucial for optimizing its performance in these applications and for assessing its environmental and health impacts.

This technical guide provides an in-depth overview of the surface chemistry of tetra-lead tetraoxide, focusing on its surface structure, composition, and reactivity. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the material's surface properties. This document summarizes available quantitative data, outlines key experimental protocols, and visualizes important concepts and workflows.

Surface Structure and Composition

Tetralead tetraoxide crystallizes in a tetragonal structure. The surface termination and the presence of defects play a crucial role in its chemical behavior. The surface of commercially available Pb_3O_4 powder is often characterized by the presence of adventitious carbon and adsorbed water or hydroxide species.

Crystallographic Structure

Pb₃O₄ possesses a tetragonal crystal structure at ambient conditions. The specific surface terminations that are most stable and their respective surface energies are not well-documented in the experimental literature. Theoretical calculations using Density Functional Theory (DFT) would be required to predict the stable surface facets and their energies, but such specific data for Pb₃O₄ is not readily available.

Surface Composition and Oxidation States

The surface of Pb₃O₄ is composed of lead and oxygen atoms. Lead exists in a mixed-valence state, formally containing both Pb(II) and Pb(IV) ions. X-ray Photoelectron Spectroscopy (XPS) is a primary technique for probing the surface elemental composition and the chemical states of the elements.

Table 1: X-ray Photoelectron Spectroscopy (XPS) Data for **Tetralead Tetraoxide** (Pb₃O₄) Powder

Spectral Region	Binding Energy (eV)	Peak Assignment
Pb 4f _{7/2}	~138.5	Pb in Pb ₃ O ₄
Pb 4f _{5/2}	~143.4	Pb in Pb ₃ O ₄
O 1s	~529.5	Lattice Oxygen in Pb ₃ O ₄
O 1s	~531.5	Surface Hydroxide/Carbonate
C 1s	~284.8	Adventitious Carbon

Note: Binding energies can vary slightly depending on instrument calibration and sample charging.

Surface Reactivity and Adsorption

The reactivity of the Pb₃O₄ surface is governed by the availability of active sites, which can be lead or oxygen ions. The surface can interact with various molecules from the gas or liquid phase, leading to adsorption, dissociation, and catalytic reactions.

Adsorption of Small Molecules

The adsorption of small molecules like water (H₂O) and carbon monoxide (CO) on the surface of Pb₃O₄ is of fundamental importance for understanding its catalytic and environmental behavior. However, specific experimental or theoretical quantitative data on the adsorption energies and saturation coverages for these molecules on well-defined Pb₃O₄ surfaces are scarce in the current literature.

Table 2: Adsorption Properties of Small Molecules on Metal Oxide Surfaces (Illustrative)

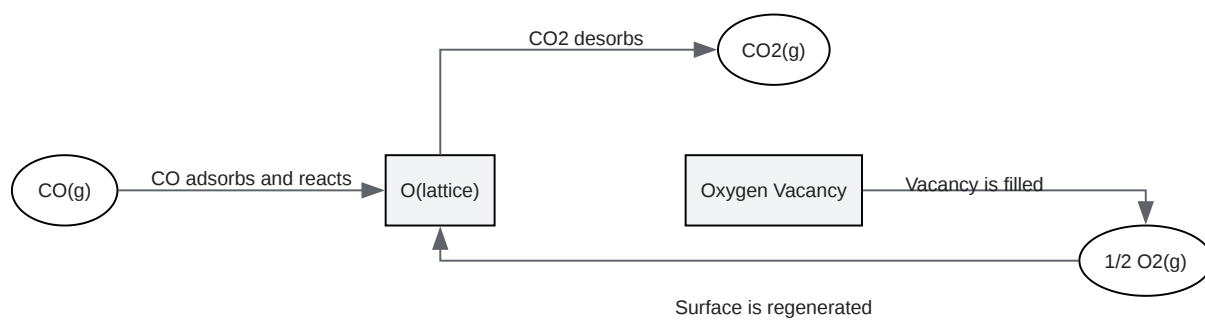
Adsorbate	Oxide Surface	Adsorption Energy (eV)	Technique
CO	Fe ₃ O ₄ (111)	-0.8 to -1.5	DFT
H ₂ O	ZnO(10-10)	-0.6 to -1.0 (dissociative)	DFT

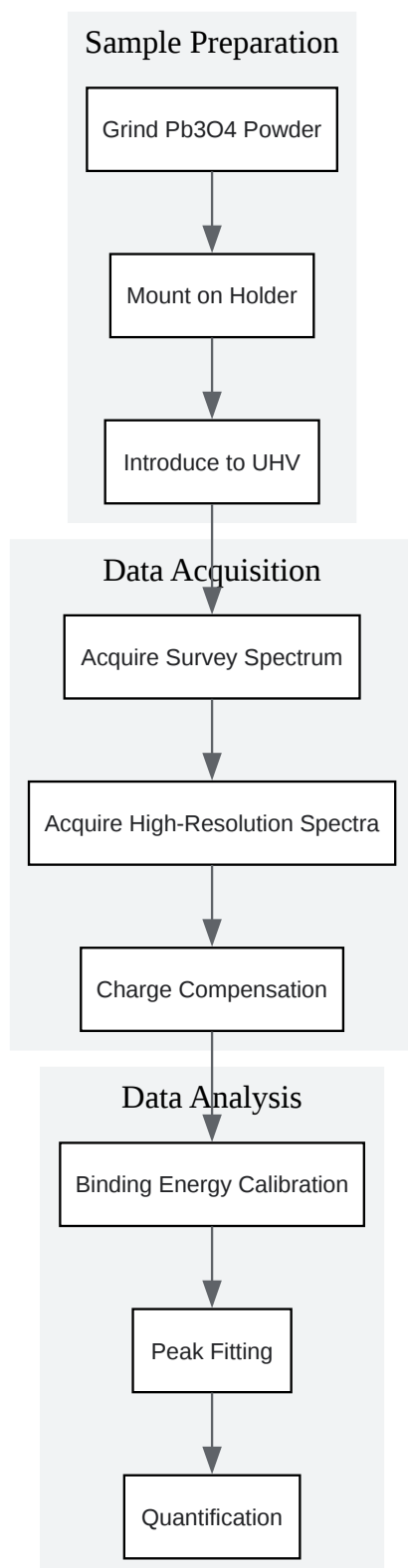
Note: This table provides illustrative values for other metal oxides due to the lack of specific data for Pb₃O₄. These values should not be taken as representative for Pb₃O₄.

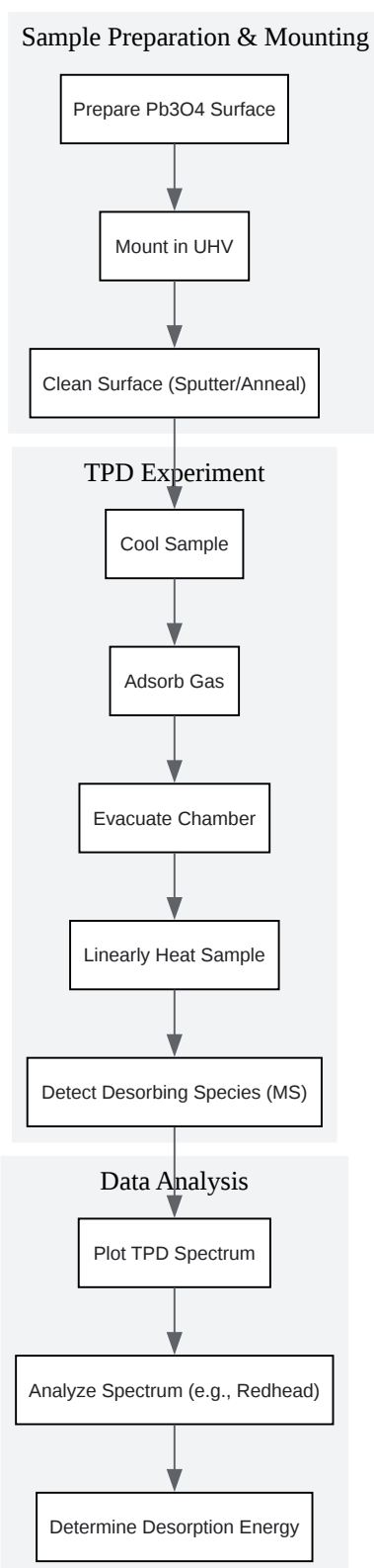
Surface Reactions

The surface of Pb₃O₄ can participate in various chemical reactions. For instance, it can be oxidized or reduced under specific environmental conditions. Studies on the discoloration of red lead pigments have shown that the surface can be oxidized by reactive oxygen species, leading to the formation of lead dioxide (PbO₂).

A proposed general mechanism for the catalytic oxidation of carbon monoxide on a metal oxide surface like Pb₃O₄ follows the Mars-van Krevelen mechanism.







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